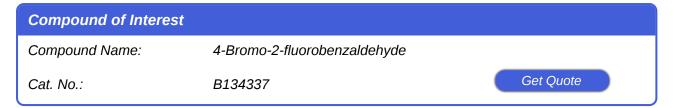




GHS Hazard Classification of 4-Bromo-2-fluorobenzaldehyde: A Technical Guide

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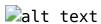
This technical guide provides a comprehensive overview of the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals for **4-Bromo-2-fluorobenzaldehyde** (CAS No: 57848-46-1). The information is compiled from safety data sheets (SDS) and chemical databases to ensure a thorough understanding of its potential hazards.

GHS Hazard Classification

4-Bromo-2-fluorobenzaldehyde is classified as a hazardous substance according to GHS guidelines. The primary hazards are related to its irritant properties.

Signal Word: Warning[1][2][3][4][5][6]

GHS Pictogram:



Hazard Statements:

- H315: Causes skin irritation.[1][2][3][4][5][6]
- H319: Causes serious eye irritation.[1][2][3][4][5][6]
- H335: May cause respiratory irritation.[1][2][4][5][6]



Precautionary Statements: A comprehensive list of precautionary statements is provided in the safety data sheets. Key recommendations include:

- Prevention: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P264 (Wash skin thoroughly after handling), P271 (Use only outdoors or in a well-ventilated area), P280 (Wear protective gloves/eye protection/face protection).[1][2][4][6]
- Response: P302+P352 (IF ON SKIN: Wash with plenty of water), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing), P304+P340 (IF INHALED: Remove person to fresh air and keep comfortable for breathing), P319 (Get medical help if you feel unwell).[1][2][6]
- Storage: P403+P233 (Store in a well-ventilated place. Keep container tightly closed), P405
 (Store locked up).[1][2][6]
- Disposal: P501 (Dispose of contents/container to an approved waste disposal plant).[2][6]

Quantitative Toxicological Data

Publicly available quantitative toxicological data for **4-Bromo-2-fluorobenzaldehyde** is limited. Safety data sheets consistently report that data for acute toxicity (oral, dermal, inhalation) is not available.

Toxicological Endpoint	Value	Species	Reference
Acute Oral Toxicity (LD50)	No data available	[2]	
Acute Dermal Toxicity (LD50)	No data available	[2]	
Acute Inhalation Toxicity (LC50)	No data available	[2]	_

The absence of this data in public literature suggests that either the studies have not been performed or the results are proprietary.



Experimental Protocols for Hazard Determination

While specific experimental reports for **4-Bromo-2-fluorobenzaldehyde** are not publicly available, the GHS classifications for skin and eye irritation are typically determined using standardized protocols, such as those established by the Organisation for Economic Cooperation and Development (OECD).

Skin Irritation Testing (OECD Test Guideline 439: In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method)

This in vitro method is a preferred alternative to traditional animal testing for assessing skin irritation potential.

Methodology:

- Test System: A three-dimensional reconstructed human epidermis (RhE) model, which
 mimics the biochemical and physiological properties of the upper layers of human skin, is
 used.
- Application: The test substance (**4-Bromo-2-fluorobenzaldehyde**) is applied topically to the surface of the RhE tissue.
- Exposure and Incubation: The tissue is exposed to the substance for a defined period (e.g., 60 minutes), after which it is rinsed and incubated for a further period (e.g., 42 hours) to allow for the development of cytotoxic effects.
- Viability Assessment: Cell viability is measured using a colorimetric assay, most commonly
 the MTT assay. In this assay, the vital dye MTT is converted by mitochondrial enzymes in
 viable cells into a blue formazan salt. The amount of formazan produced is proportional to
 the percentage of viable cells.
- Classification: A substance is identified as a skin irritant (Category 2) if the mean tissue viability is reduced below a defined threshold (typically ≤ 50%) compared to negative controls.



Serious Eye Irritation Testing (Based on OECD Test Guideline 492: Reconstructed human Cornea-like Epithelium (RhCE) test method)

Similar to skin irritation testing, in vitro methods are the preferred approach for determining eye irritation potential.

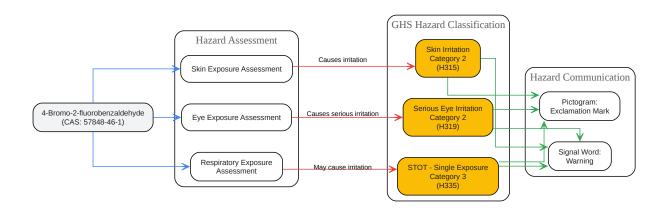
Methodology:

- Test System: A reconstructed human cornea-like epithelium (RhCE) model is utilized.
- Application and Exposure: The test chemical is applied to the epithelial surface of the cornea model for a specified duration.
- Endpoint Measurement: After exposure and a post-treatment incubation period, tissue viability is assessed, typically using the MTT assay.
- Classification: The degree of eye irritation is determined by the reduction in tissue viability. A
 significant reduction in viability leads to a classification of "serious eye irritation" (Category
 2).

GHS Classification Workflow for 4-Bromo-2-fluorobenzaldehyde

The following diagram illustrates the logical workflow for the GHS hazard classification of **4-Bromo-2-fluorobenzaldehyde** based on the available data.





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Caption: GHS Hazard Classification Workflow for 4-Bromo-2-fluorobenzaldehyde.

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